

Essential Safety and Operational Guide for 2-Bromo-4-phenylpyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-4-phenylpyridine

Cat. No.: B1345544

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Bromo-4-phenylpyridine**. Adherence to these protocols is essential for ensuring personal safety and minimizing environmental impact.

Chemical Identifier:

- Name: **2-Bromo-4-phenylpyridine**
- CAS Number: 54151-74-5
- Molecular Formula: C₁₁H₈BrN
- Molecular Weight: 234.09 g/mol [\[1\]](#)[\[2\]](#)

Hazard Summary: **2-Bromo-4-phenylpyridine** is a hazardous substance that requires careful handling. Key hazards include:

- Toxic if swallowed.[\[3\]](#)
- Fatal in contact with skin.[\[3\]](#)
- Causes skin irritation.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Causes serious eye irritation.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

- May cause respiratory irritation.[3][5][6]
- Combustible liquid.[3]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Bromo-4-phenylpyridine** to prevent exposure.

PPE Item	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)[8][9]	To prevent skin contact. Fatal if absorbed through the skin.[3]
Eye Protection	Safety glasses with side-shields or chemical safety goggles.[7][10] A face shield is recommended when there is a splash hazard.[11]	To protect eyes from splashes and irritation.[3][4]
Skin and Body Protection	Standard laboratory coat.[8][10] Consider a chemical-resistant apron for larger quantities.	To protect clothing and underlying skin from contamination.[12]
Respiratory Protection	Use exclusively in a certified chemical fume hood.[9][13]	To avoid inhalation of dust, mists, or vapors, which can cause respiratory irritation.[3][5]

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Ensure a safety shower and eyewash station are readily accessible and have been recently tested.[7]
- Work exclusively within a properly functioning chemical fume hood to minimize inhalation exposure.[9][13]

- Keep the container tightly closed when not in use.[\[3\]](#)[\[13\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking in the handling area.[\[3\]](#)[\[13\]](#)

2. Donning PPE:

- Inspect all PPE for damage before use.
- Don a lab coat, ensuring it is fully buttoned.
- Put on safety glasses or goggles.
- Wash and dry hands thoroughly before putting on gloves.
- Select the correct size and type of chemical-resistant gloves (nitrile is a good general choice).[\[14\]](#)
- Ensure gloves overlap the cuffs of the lab coat.[\[11\]](#)

3. Chemical Handling:

- Handle **2-Bromo-4-phenylpyridine** as a solid.
- Carefully weigh the required amount in the fume hood. Avoid creating dust.
- If transferring the substance, use spark-proof tools.[\[13\]](#)
- Ground and bond the container and receiving equipment to prevent static discharge.[\[3\]](#)[\[13\]](#)
- Do not get the chemical in your eyes, on your skin, or on your clothing.[\[3\]](#)[\[13\]](#)
- Do not eat, drink, or smoke when using this product.[\[3\]](#)

4. Doffing PPE:

- Remove gloves first, peeling them off from the cuff to the fingertips without touching the outer surface.

- Dispose of gloves in the designated hazardous waste container.
- Remove the lab coat, turning it inside out to contain any contamination.
- Remove eye protection.
- Wash hands thoroughly with soap and water.[\[3\]](#)[\[4\]](#)

Emergency Procedures

Situation	Protocol
Skin Contact	Immediately take off all contaminated clothing. [6] Wash the affected area with plenty of soap and water for at least 15 minutes. [7] [8] [15] Seek immediate medical attention as skin contact can be fatal. [3]
Eye Contact	Immediately rinse cautiously with water for several minutes, including under the eyelids. [7] [13] Remove contact lenses if present and easy to do so. Continue rinsing for at least 15 minutes. [7] Seek immediate medical attention. [7]
Inhalation	Move the person to fresh air and keep them comfortable for breathing. [7] [13] If breathing is difficult or stops, provide artificial respiration. [7] Seek immediate medical attention. [13]
Ingestion	Do NOT induce vomiting. [13] Rinse the mouth with water. [13] [15] Seek immediate medical attention. [13]
Spill	Evacuate the area. [10] For small spills, absorb the material with an inert, non-combustible absorbent such as vermiculite or sand. [10] For large spills, contact your institution's Environmental Health and Safety (EHS) department immediately. [10]

Disposal Plan

All materials contaminated with **2-Bromo-4-phenylpyridine** must be treated as hazardous waste.

1. Waste Segregation and Collection:

- Collect all waste, including unused product, contaminated consumables (e.g., pipette tips, gloves, absorbent pads), and empty containers, in a designated hazardous waste container.
[10]
- Do not mix this waste with other waste streams.[3]
- The container must be made of a compatible material, be in good condition, and kept securely closed.[10]

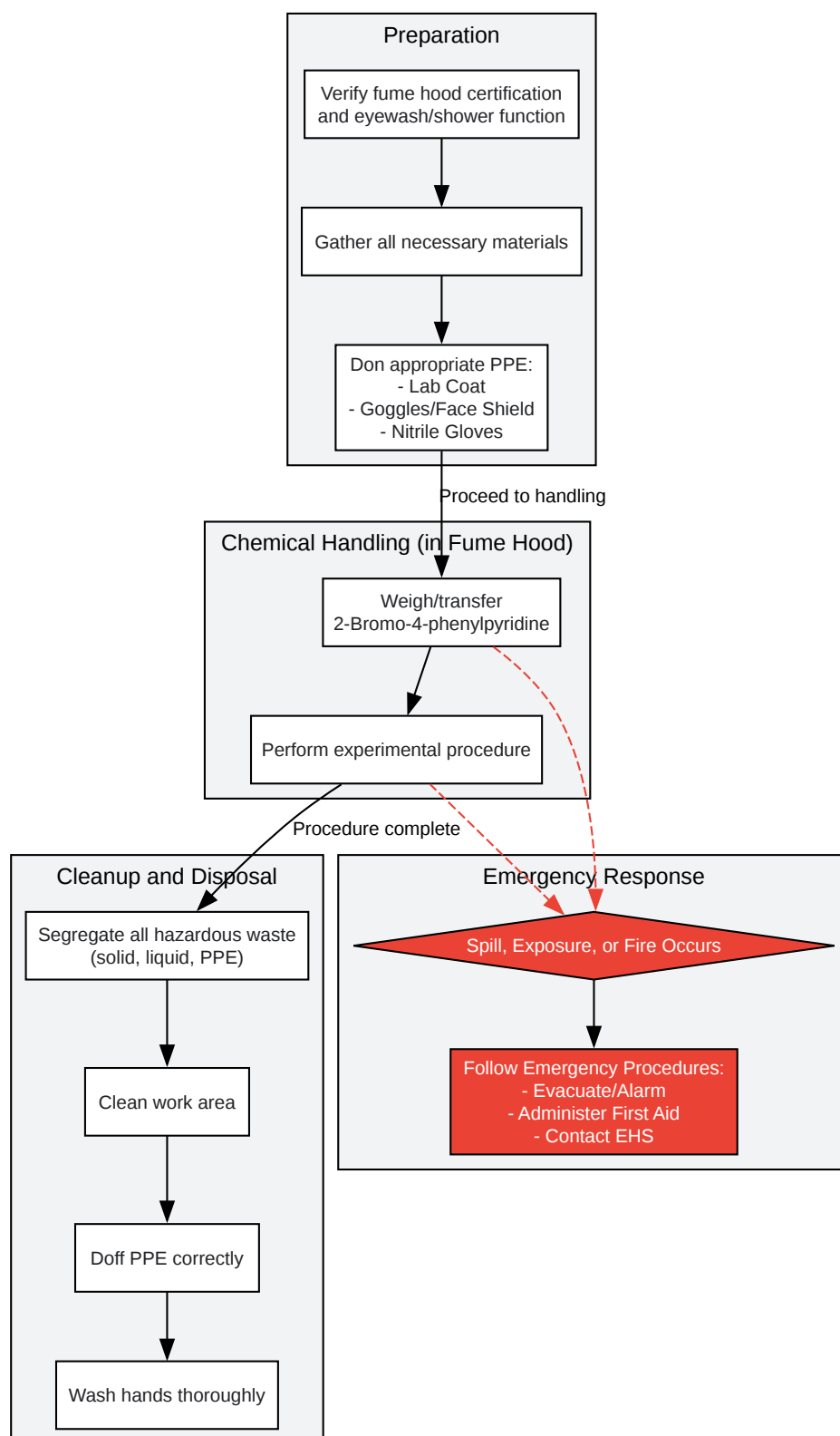
2. Labeling and Storage:

- Clearly label the hazardous waste container with "Hazardous Waste" and the full chemical name: "**2-Bromo-4-phenylpyridine**".
- Store the sealed waste container in a designated, well-ventilated, and secure satellite accumulation area away from incompatible materials such as strong oxidizing agents.[10]
[13]

3. Final Disposal:

- Dispose of the contents and container through an approved and licensed waste disposal company.[3][7][13] Adhere strictly to all federal, state, and local regulations for hazardous waste disposal.[3][4][10]

Workflow for Handling **2-Bromo-4-phenylpyridine**



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